

Polyquaternium-10: A Comprehensive Technical Guide on its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: PQ-10

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Polyquaternium-10 is a versatile cationic polymer widely utilized in the pharmaceutical and personal care industries for its conditioning, thickening, and film-forming properties. This technical guide provides an in-depth exploration of its chemical structure and synthesis, complete with quantitative data, detailed experimental protocols, and a visual representation of its synthetic pathway.

Chemical Structure

Polyquaternium-10 is a polymeric quaternary ammonium salt of hydroxyethyl cellulose (HEC). [1][2][3] It is synthesized by reacting HEC with a cationic etherifying agent, resulting in a polymer with a cellulosic backbone and pendant quaternary ammonium groups.[4] This cationic nature is fundamental to its functionality, as the positively charged nitrogen atoms interact with negatively charged surfaces such as skin and hair proteins, imparting its characteristic conditioning effects.[2][5]

The general chemical name for Polyquaternium-10 is Cellulose 2-(2-hydroxy-3-(trimethylammonio)propoxy) ethyl ether chloride.[6] Its molecular formula is represented as $(C_2H_4O)_n.C_6H_{16}NO_2.xCl.x$. [6] The structure consists of a hydroxyethyl cellulose backbone where some of the hydroxyl groups have been etherified with a glycidyl trimethylammonium chloride group. This modification introduces a positive charge to the cellulose polymer.

Quantitative Properties of Polyquaternium-10

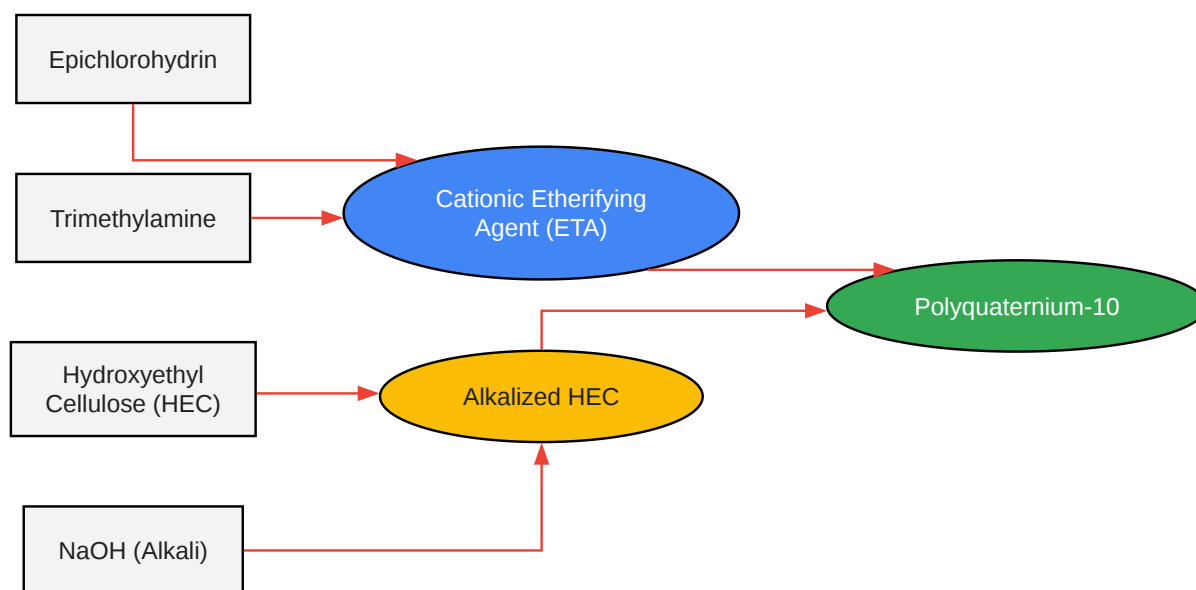
Various grades of Polyquaternium-10 are commercially available, differing in molecular weight, charge density, and viscosity.^{[1][2]} These variations allow for tailored performance in different formulations. The table below summarizes key quantitative properties of typical Polyquaternium-10 grades.

Property	Value	Reference(s)
Molecular Weight	Varies, with some grades around ~1000 g/mol . Higher molecular weight versions exist.	^{[7][8]}
Viscosity (2% aq. soln.)	500-2500 mPa·s (cps) at 25°C	^{[4][7][9][10]}
Nitrogen Content	1.7 - 2.2%	^[10]
pH (2% aq. soln.)	5.0 - 7.0	^{[4][7][10]}
Ash Content	≤ 4%	^[10]
Light Transmittance (0.5% aq. soln.)	> 98% at 550 nm	^[10]
Melting Point	~290 °C	^{[1][6]}

Synthesis of Polyquaternium-10

The synthesis of Polyquaternium-10 is a two-step process involving the preparation of a cationic etherifying agent followed by its reaction with hydroxyethyl cellulose.^{[11][12][13]}

Synthesis Pathway



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Caption: Synthesis pathway of Polyquaternium-10.

Experimental Protocols

1. Preparation of the Cationic Etherifying Agent (ETA)

This protocol is based on methodologies described in patent literature.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Objective: To synthesize the cationic etherifying agent, 2,3-epoxypropyl trimethylammonium chloride, from epichlorohydrin and trimethylamine.
- Materials:
 - Epichlorohydrin
 - Gaseous Trimethylamine
 - Synthesis reactor with stirring and temperature control
- Procedure:
 - Charge the synthesis reactor with epichlorohydrin.

- Begin stirring and introduce gaseous trimethylamine into the reactor. The molar ratio of trimethylamine to epichlorohydrin is typically maintained between 1:1 and 1:1.2.[13]
- Maintain the reaction temperature between 4°C and 15°C and the pH between 7.3 and 9.5.[13] The pressure should be kept below 0.1 MPa.[13]
- Allow the reaction to proceed for 2 to 5 hours, followed by a holding period of 1 to 2 hours to ensure complete reaction.[13]
- The resulting product, the cationic etherifying agent (ETA), is then washed, dried, and may be further purified by vacuum suction filtration.[11][12]

2. Synthesis of Polyquaternium-10

This protocol outlines the reaction of the prepared ETA with hydroxyethyl cellulose.[12][14]

- Objective: To synthesize Polyquaternium-10 by etherifying hydroxyethyl cellulose with the cationic etherifying agent.
- Materials:
 - Hydroxyethyl cellulose (HEC)
 - Cationic Etherifying Agent (ETA) solution
 - Organic solvent (e.g., isopropanol)
 - Aqueous sodium hydroxide (NaOH) solution
 - Reactor with stirring and heating capabilities
- Procedure:
 - Dispersion: Add an organic solvent to the reactor, followed by the addition of hydroxyethyl cellulose under stirring to achieve full dispersion.[14] The weight of the solvent is typically around 6 times that of the HEC.[12]

- Alkalization: Add an aqueous alkali solution (e.g., NaOH) to the HEC slurry to activate the cellulose by deprotonating the hydroxyl groups. The pH is adjusted to approximately 10. [\[12\]](#)[\[14\]](#)
- Etherification: Introduce the cationic etherifying agent (ETA) solution into the alkalized HEC mixture under rapid stirring. The mass ratio of ETA solution to HEC is typically around 0.5:1. [\[12\]](#)
- Heat the reaction mixture to approximately 75°C and maintain for about 1.5 hours to facilitate the etherification reaction. [\[12\]](#)
- Purification and Isolation: The resulting Polyquaternium-10 is then filtered, washed (e.g., with 95% isopropanol), dried, and pulverized to obtain the final product. [\[11\]](#)[\[12\]](#)[\[14\]](#)

3. Characterization by Potentiometric Titration

This method can be used to quantify the concentration of Polyquaternium-10 in a sample. [\[15\]](#)

- Objective: To determine the concentration of Polyquaternium-10 using potentiometric titration with dextran sulphate.
- Principle: The cationic Polyquaternium-10 forms a strong ion-pair with the anionic dextran sulphate. The equivalence point of this titration can be monitored using a polyanion-sensitive polymeric membrane-based electrode.
- Procedure Outline:
 - If interfering anionic surfactants (like sodium lauryl sulfate) are present, they must first be removed using an anion-exchange resin. [\[15\]](#)
 - The sample containing Polyquaternium-10 is then titrated with a standardized solution of dextran sulphate.
 - The potential is monitored throughout the titration using a polyanion-sensitive electrode.
 - The equivalence point, which is directly proportional to the concentration of Polyquaternium-10, is determined from the titration curve (e.g., using the first derivative

plot).[15]

Logical Workflow for Synthesis and Quality Control



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Caption: Workflow for the synthesis and quality control of Polyquaternium-10.

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